

# Performance validation of PAC in drinking water treatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## An Objective Comparison of Powdered Activated Carbon (PAC) for Drinking Water Treatment

This guide provides a comprehensive comparison of the performance of Powdered Activated Carbon (PAC) with other treatment alternatives for drinking water purification. It is intended for researchers, scientists, and water treatment professionals, offering an objective analysis supported by experimental data. PAC is a widely utilized adsorbent in water treatment, valued for its effectiveness in removing a broad range of organic contaminants and its flexibility in application.<sup>[1][2]</sup>

## Performance of Powdered Activated Carbon (PAC)

PAC is effective in removing various contaminants from water through adsorption. Its performance is influenced by several factors, including the type of PAC, dosage, contact time, and the physicochemical properties of the water being treated, such as pH, temperature, and the presence of natural organic matter (NOM).<sup>[1][3]</sup>

Key performance areas for PAC include:

- Organic Micropollutants (OMPs): PAC is a promising technology for the removal of OMPs, such as pharmaceuticals and pesticides.<sup>[4]</sup> Studies have shown high removal rates for many OMPs, with efficiencies often exceeding 80% for well-adsorbing compounds like carbamazepine and diclofenac at sufficient dosages (e.g., 35 mg/L).<sup>[5]</sup> The removal efficiency is dependent on the properties of the OMP; neutral and hydrophobic compounds

are typically removed most effectively (80.0%–99.5%), while electrostatic interactions can either enhance or hinder the removal of charged compounds.[4]

- **Taste and Odor Compounds:** PAC is a common choice for addressing taste and odor issues caused by compounds like geosmin and 2-methylisoborneol (2-MIB). Removal efficiencies can be high, with some water treatment plants achieving over 80% reduction in geosmin concentrations.
- **Per- and Polyfluoroalkyl Substances (PFAS):** PAC can be used as an immediate intervention to mitigate PFAS contamination. A conventional dose of 10 mg/L can remove approximately 40% of total PFAS and 25% of long-chain PFAS within a short contact time of 10 minutes.[6] However, achieving higher removal rates (e.g., 80% for long-chain PFAS) may require significantly elevated doses.[6]
- **Nitrogenous Organic Compounds:** PAC is effective in removing amino-containing compounds, which are precursors to toxic nitrogenous disinfection byproducts (DBPs). Certain commercial PACs have demonstrated removal efficiencies ranging from 77% to 98% for various amino acids.[1]
- **Other Contaminants:** PAC has also been shown to be effective in removing other contaminants, such as benzene, with removal rates of up to 75% being achievable with the appropriate PAC selection and dosage.[7] It also aids in the reduction of turbidity and color. [3][8]

## Data Presentation: PAC Performance on Various Contaminants

The following table summarizes the quantitative data on PAC's performance in removing specific contaminants as reported in various studies.

| Contaminant                    | PAC Type/Dosage | Contact Time  | Removal Efficiency (%) | Water Matrix            | Reference           |
|--------------------------------|-----------------|---------------|------------------------|-------------------------|---------------------|
| Organic Micropollutants (OMPs) |                 |               |                        |                         |                     |
| Neutral & Hydrophobic OMPs     | Not Specified   | 24 hours      | 80.0 - 99.5            | Spiked Water            | <a href="#">[4]</a> |
| Carbamazepine, Diclofenac      | 35 mg/L         | Not Specified | >80                    | Secondary Effluent      | <a href="#">[5]</a> |
| Primidone, Sulfamethoxazole    | 35 mg/L         | Not Specified | 50 - 80                | Secondary Effluent      | <a href="#">[5]</a> |
| Taste & Odor Compounds         |                 |               |                        |                         |                     |
| Geosmin                        | Not Specified   | Not Specified | 58 - 87                | Raw Water               |                     |
| MIB & Geosmin                  | 5 mg/L          | 15 minutes    | 30 - 45                | Source Waters           | <a href="#">[7]</a> |
| PFAS                           |                 |               |                        |                         |                     |
| Total PFAS                     | 10 mg/L         | 10 minutes    | 40                     | Raw Water               | <a href="#">[6]</a> |
| Long-chain PFAS                | 10 mg/L         | 10 minutes    | 25                     | Raw Water               | <a href="#">[6]</a> |
| Nitrogenous Organics           |                 |               |                        |                         |                     |
| Amino Acids (various)          | 30 mg/L         | 30 minutes    | 77 - 98                | Model Compound Solution | <a href="#">[1]</a> |

|                    |        |                     |                    |                          |                     |
|--------------------|--------|---------------------|--------------------|--------------------------|---------------------|
| Other Contaminants |        |                     |                    |                          |                     |
| Benzene            | 5 mg/L | 15 minutes          | up to 75           | Source Waters            | <a href="#">[7]</a> |
| Turbidity          | 5 mg/L | 30 minutes settling | >90 (optimal dose) | Synthetic Water (Kaolin) | <a href="#">[9]</a> |

## Comparison with Alternatives: PAC vs. Granular Activated Carbon (GAC)

Granular Activated Carbon (GAC) is a common alternative to PAC. Both are effective adsorbents, but their application methods and operational characteristics differ.

| Feature          | Powdered Activated Carbon (PAC)  | Granular Activated Carbon (GAC)  | Reference            |
|------------------|--|--|----------------------|
| Application      | Dosed as a slurry into the water, typically removed with other solids in coagulation/sedimentation or filtration processes. Can be applied intermittently as needed. | Used in fixed-bed adsorbers (filters) for continuous water flow.                               |                      |
| Capital Cost     | Lower capital expenditure for dosing and mixing equipment.   | Higher capital cost for filter beds and associated infrastructure.                             |                      |
| Operational Cost | Can have high chemical costs if continuous or high-dose application is required.   | Often more cost-effective if treatment is required for long periods. Media can be regenerated. | <a href="#">[10]</a> |
| Contact Time     | Shorter contact times, typically ranging from minutes to a few hours. <a href="#">[7]</a>  | Longer contact times as water passes through the filter bed.                                   | <a href="#">[7]</a>  |
| Flexibility      | Highly flexible; dosage can be quickly adjusted to respond to changes in raw water quality or specific contamination events (e.g., oil spills). <a href="#">[7]</a>  | Less flexible for intermittent problems; designed for continuous operation.                    | <a href="#">[7]</a>  |
| PFAS Removal     | Suited for instant intervention. A 10  | More effective for long-term treatment. A  |                      |

|        |   |   |
|--------|---|---|
|        | mg/L dose removed<br>40% of total PFAS.[6]                      | comparable dose<br>removed 43% of total<br>PFAS and 80% of<br>long-chain PFAS.[6]                   |
| Sludge | Increases the volume<br>of sludge that requires<br>disposal.[6] | Does not contribute to<br>coagulation sludge;<br>spent GAC is<br>regenerated or<br>disposed of.[10] |

## Experimental Protocols

### Jar Test for Coagulant and PAC Dosage Optimization

The jar test is a laboratory procedure that simulates the coagulation, flocculation, and sedimentation processes in a full-scale water treatment plant. It is widely used to determine the optimal dose of coagulants and adsorbents like PAC.[8][9][11]

#### Methodology:

- **Sample Preparation:** A series of identical raw water samples are placed in beakers (typically 500 mL or 1 L).[3][11]
- **Chemical Addition:** Varying, precisely measured doses of PAC (and coagulant, if applicable) are added to each beaker.[8][11]
- **Rapid Mix:** The samples are subjected to a period of rapid mixing (e.g., 150-210 rpm for 60 seconds) to ensure the chemicals are thoroughly dispersed.[3][8][9]
- **Slow Mix (Flocculation):** The mixing speed is then reduced (e.g., 40-70 rpm for 10-20 minutes) to promote the formation of flocs.[3][8][9]
- **Settling (Sedimentation):** The mixers are turned off, and the flocs are allowed to settle for a specified period (e.g., 20-30 minutes).[3][9]
- **Analysis:** Samples of the supernatant (clarified water) are carefully drawn from below the surface.[9] Key water quality parameters such as turbidity, color, pH, and residual

contaminant concentration are measured.[8][11]

- Dose Determination: The optimal PAC dose is identified as the one that achieves the desired level of contaminant removal most cost-effectively.[11]

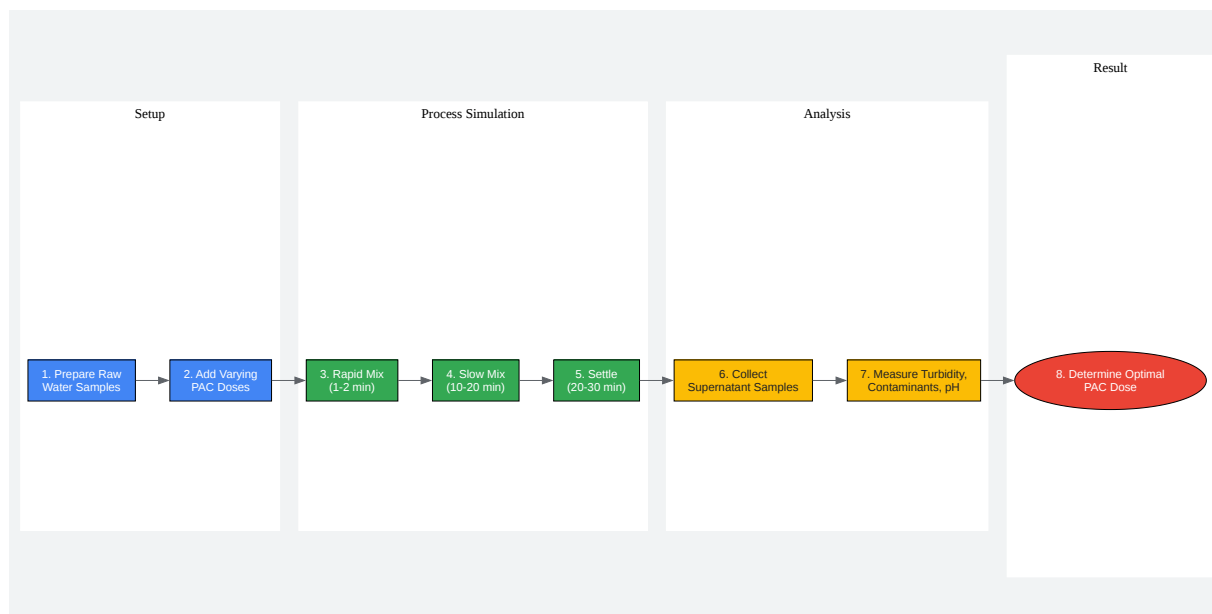
## Batch Adsorption Tests for Micropollutant Removal

Batch adsorption tests are used to evaluate the performance of different PACs for the removal of specific contaminants under controlled laboratory conditions.

Methodology:

- Solution Preparation: A stock solution of the target contaminant (e.g., amino acids, PFAS) is prepared in deionized water or a specific water matrix (e.g., source water).[1]
- PAC Dosing: A predetermined mass of PAC is added to a known volume of the contaminant solution in a series of flasks or vials.[1] Control samples with no PAC are also prepared.[1]
- Equilibration: The flasks are agitated (e.g., on a shaker table) for a specified contact time (e.g., 30 minutes to 24 hours) at a constant temperature to allow adsorption to occur.[1]
- Separation: After the contact time, the PAC is separated from the solution, typically by filtration or centrifugation.
- Analysis: The concentration of the contaminant remaining in the filtrate is measured using appropriate analytical techniques (e.g., chromatography, spectroscopy).
- Calculation: The removal efficiency is calculated by comparing the final contaminant concentration to the initial concentration.[1]

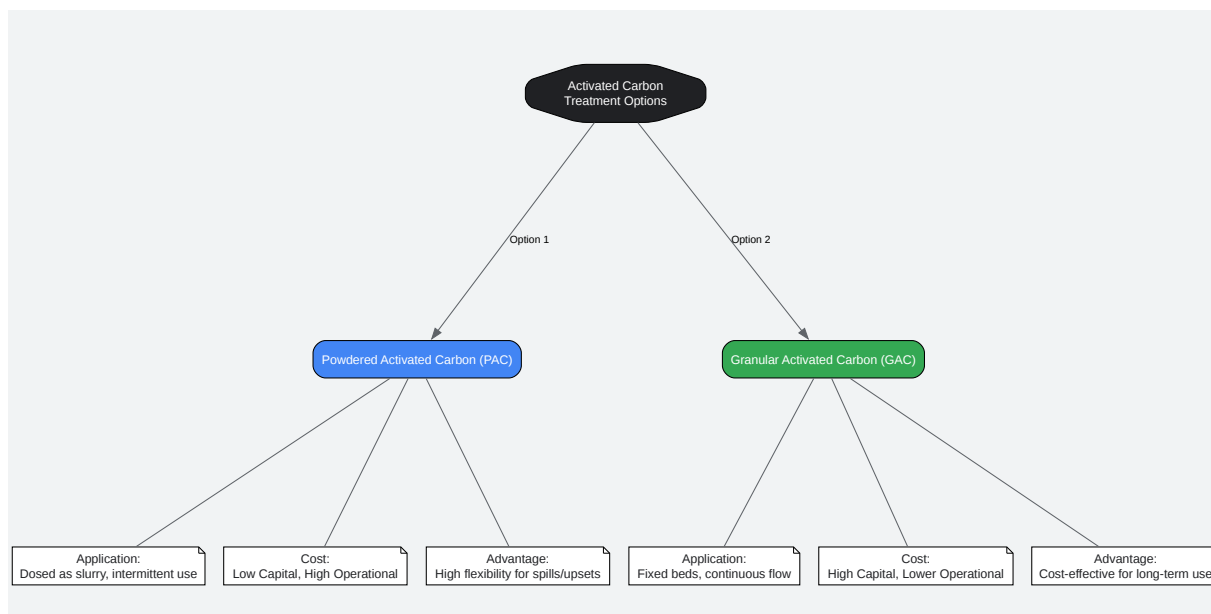
## Mandatory Visualization



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Caption: Experimental workflow for PAC performance validation using a Jar Test.





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- To cite this document: BenchChem. [Performance validation of PAC in drinking water treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588746#performance-validation-of-pac-in-drinking-water-treatment]

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